

handling and storage guidelines Perfluorohept-3-ene laboratory

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Compound Focus: Perfluorohept-3-ene

CAS No.: 71039-88-8

Cat. No.: S3139588

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Chemical Identification and Basic Data

The table below summarizes the available information for **Perfluorohept-3-ene** from the search results.

Property	Details
Chemical Name	Perfluorohept-3-ene [1]
CAS Number	63703-15-1 [1]
Other CAS Numbers	71039-88-8, 100646-05-7 [1]
Molecular Formula	C ₇ F ₁₄ [1]
Synonym	(E)-1,1,1,2,2,3,4,5,5,6,6,7,7,7-tetradecafluorohept-3-ene [1]
Related Compound	Perfluorohept-1-ene (CAS 355-63-5) [2]

Isomerization Behavior and Catalytic Hazards

A key finding from the research literature is that perfluoroheptenes can undergo **isomerization**—a migration of the double bond—when in contact with certain catalysts [3].

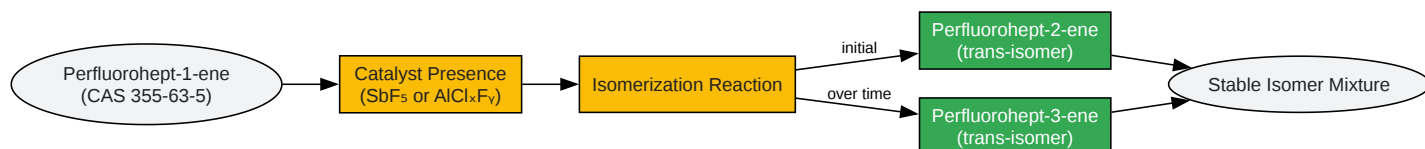
- Catalysts to Avoid:** The isomerization is catalyzed by strong Lewis acids like **Antimony pentafluoride (SbF₅)** and fluorinated aluminum chlorides (AlCl_xF_y) [3].
- Process Insight:** The isomerization of Perfluorohept-1-ene over an AlCl_xF_y catalyst produces a mixture of Perfluorohept-2-ene and **Perfluorohept-3-ene**. The ratio of these isomers changes over time, with **Perfluorohept-3-ene** becoming the dominant product after an extended period (see table below) [3].

Table: Isomerization of Perfluorohept-1-ene over AlCl_xF_y Catalyst (Product Distribution) [3]

Time (Hours)	CF ₃ -CF=CF-CF ₂ -C ₃ F ₇ (trans)	CF ₃ -CF=CF-CF ₂ -C ₃ F ₇ (cis)	CF ₃ -CF-2-CF=CF-C ₃ F ₇ (trans)	CF ₃ -CF-2-CF=CF-C ₃ F ₇ (cis)
1	59.3%	6.4%	32.0%	2.3%
18	15.1%	1.4%	78.5%	4.9%

Time (Hours)	CF-3-CF=CFCF-2-C-3-F-7 (trans)	CF-3-CF=CFCF-2-C-3-F-7 (cis)	CF-3-CF-2-CF=CFC-3-F-7 (trans)	CF-3-CF-2-CF=CFC-3-F-7 (cis)
66	5.2%	0.9%	88.8%	5.2%
90	5.0%	0.8%	89.2%	5.0%

This diagram illustrates the potential isomerization pathway described in the research:



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Frequently Asked Questions

What is the primary safety information available? The search results indicate that Perfluorohept-1-ene is classified as a **reactive terminal F-olefin electrophile** [2]. This suggests it can participate in chemical reactions, but specific toxicity, health hazards, and safe handling procedures (beyond general chemical safety) were not detailed in the search results.

What materials should be avoided when handling Perfluorohept-3-ene? Based on its chemical behavior, you should avoid contact with **strong Lewis acid catalysts** like **Antimony pentafluoride (SbF₅)** and fluorinated aluminum chlorides (AlCl_xF_y), as they can cause isomerization and alter the chemical's composition [3].

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References

1. - Perfluorohept - 3 (Cas 63703-15-1) – Parchem ene [parchem.com]
2. -1- Perfluorohept | CAS 355-63-5 | SCBT - Santa Cruz... ene [scbt.com]
3. Volume # 6(61), November - December 2008 — "A breakthrough in... [en.notes.fluorine1.ru]

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